

Navigating Chemical Disposal at UCSF: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: UCSF648

Cat. No.: B11933963

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A specific disposal protocol for a substance identified as "**UCSF648**" is not available in public or institutional databases. This identifier may be an internal, non-standard designation for a novel compound or a placeholder. In the absence of specific guidance for "**UCSF648**," researchers, scientists, and drug development professionals at the University of California, San Francisco (UCSF) must adhere to the comprehensive hazardous waste disposal procedures established by the UCSF Environment, Health & Safety (EH&S) department.

All hazardous chemical waste generated at UCSF must be disposed of through EH&S to ensure the safety of personnel, the community, and the environment, and to maintain compliance with stringent regulatory requirements.^[1] Only non-hazardous chemicals that have been explicitly approved by EH&S are permitted for drain disposal.^[1]

Key Principles of Chemical Waste Management at UCSF

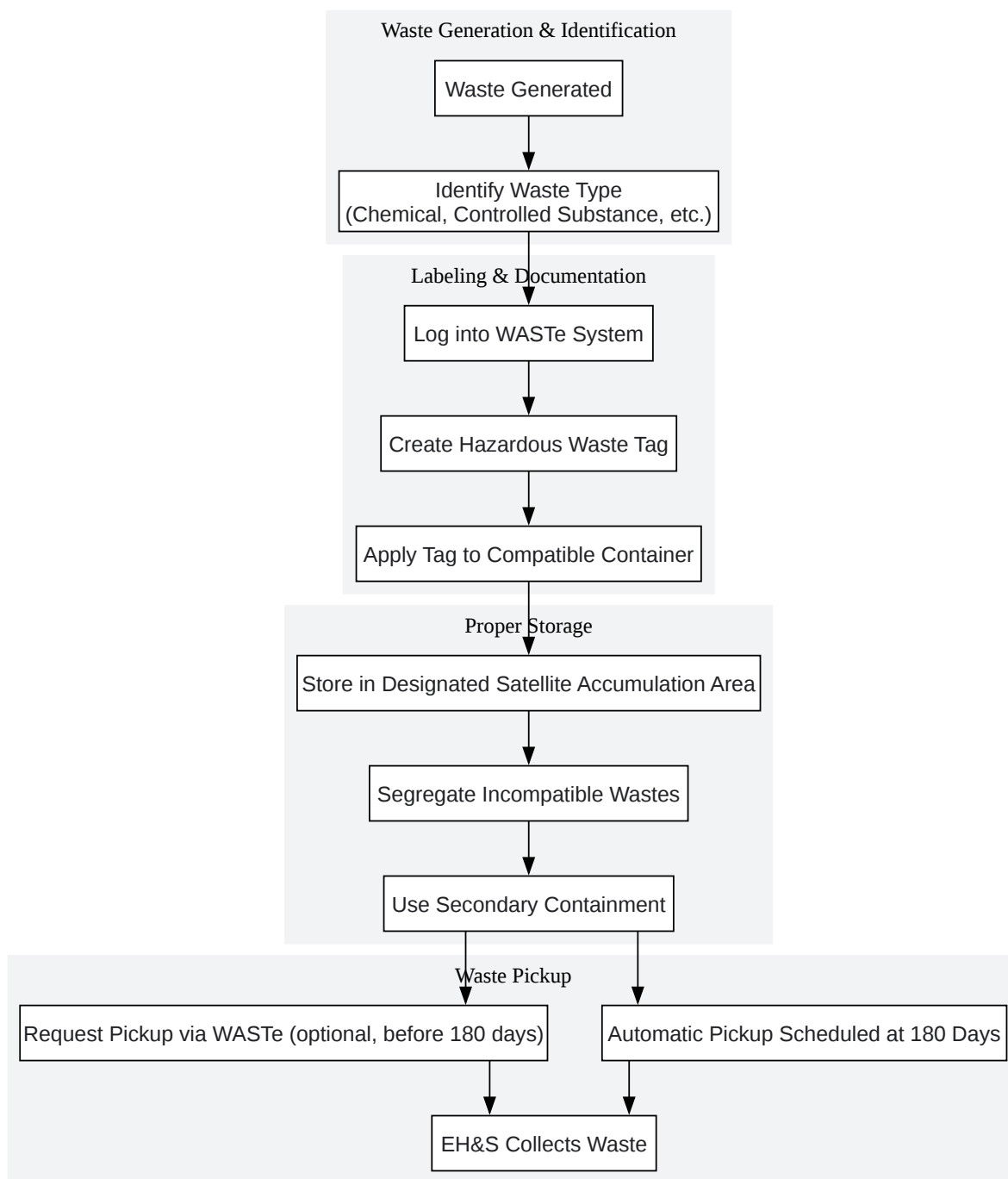
At UCSF, the management of hazardous chemical waste is a structured process that begins at the point of generation. The web-based system, Waste Accumulation Storage Tracking electronically (WASTe), is the primary tool for labeling, tracking, and requesting the pickup of hazardous waste.^[2]

Core requirements for handling hazardous chemical waste include:

- Labeling: All containers must be labeled with a hazardous waste tag generated from the WASTE system as soon as waste is first added.[\[2\]](#)[\[3\]](#)
- Dating: The accumulation start date must be clearly marked on the hazardous waste label.[\[3\]](#)
- Accumulation Time: Hazardous waste can be stored at the point of generation for a maximum of 180 days.[\[1\]](#)[\[2\]](#)[\[3\]](#) EH&S is automatically notified to collect the waste once this time limit is reached.[\[2\]](#)
- Container Integrity: Waste containers must be compatible with the chemical contents to prevent degradation and leaks.[\[1\]](#) They must be kept securely closed when not in use.[\[1\]](#)[\[3\]](#)

Step-by-Step Chemical Waste Disposal Protocol

The following workflow outlines the standard procedure for disposing of chemical waste at UCSF:



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UCSF Chemical Waste Disposal Workflow

Disposal Procedures for Different Waste Types

UCSF has specific protocols for various categories of hazardous waste. Researchers must correctly identify their waste to ensure it is handled appropriately.

Waste Type	Key Disposal Requirements
General Chemical Waste	Must be managed through the WASTE system. Containers must be leak-proof with screw-top lids for liquids and in clear plastic bags for solids. [1]
Acutely Hazardous Waste	Check the List of Acutely Hazardous Waste. These materials have stricter disposal regulations, and their empty containers must also be managed as hazardous waste. [1]
Controlled Substances	Disposal must be coordinated through EH&S and cannot be disposed of by crushing or dissolving. [4] Specific disposal request forms for Schedule II and Schedule III-V substances are required. [5] [6]
Chemically Contaminated Sharps	Must be collected in designated sharps containers. [1]
Empty Chemical Containers	Disposal method depends on the original contents and container size. Containers of acutely hazardous materials are treated as hazardous waste. Other containers may be disposed of in the regular trash or recycling after meeting specific "empty" criteria and defacing the label. [1]

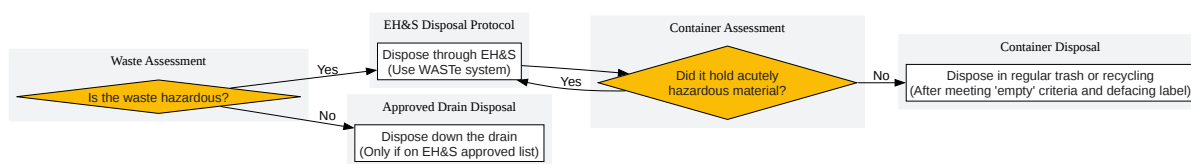
Special Considerations for Unknown or Highly Reactive Chemicals

If a chemical is unknown, it should be treated as hazardous waste. Contact EH&S for guidance.[\[1\]](#) For chemicals that may become reactive or shock-sensitive with age, proper and

timely disposal is critical.[7] Laboratories may be recharged for the disposal of large quantities of chemicals or substances that require stabilization before transport.[7]

Logical Flow for Container and Waste Management

The decision-making process for handling both the waste and its container is critical for safety and compliance.



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Decision-Making for Waste and Container Disposal

For any questions or assistance with waste disposal, researchers can contact the EH&S Hazardous Materials Management Team at --INVALID-LINK-- or (415) 476-1300.[1][2] By adhering to these established protocols, UCSF laboratory personnel can ensure the safe and compliant disposal of all chemical waste.

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References

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